

# TEAF trihydrate CAS 98330-04-2 safety data sheet

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## Compound of Interest

**Compound Name:** *Tetraethylammonium fluoride trihydrate*

**CAS No.:** 63123-00-2; 665-46-3

**Cat. No.:** B2383405

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An In-Depth Technical Guide to Tetraethylammonium Fluoride (TEAF) Hydrate (CAS 98330-04-2) for Research and Development

## Introduction

Tetraethylammonium fluoride (TEAF) hydrate is a quaternary ammonium salt that has emerged as an important and versatile reagent in modern chemical synthesis. Comprising a tetraethylammonium cation and a fluoride anion, its hydrated form (CAS 98330-04-2) is particularly noted for its utility as a readily handled, soluble source of fluoride ions. For researchers, scientists, and drug development professionals, TEAF hydrate offers significant advantages over other fluoride sources, serving as a powerful deprotection agent, a phase transfer catalyst, and a key component in fluorination reactions.<sup>[1][2]</sup>

The efficacy of this reagent, however, is matched by its potential hazards. Its hygroscopic nature and reactivity necessitate a thorough understanding of its safety profile and handling requirements. This guide provides a comprehensive technical overview of TEAF hydrate, moving from its fundamental properties and critical safety data to detailed protocols for its use

and its key applications in the synthesis of molecules relevant to pharmaceutical and materials science. The objective is to equip the scientific professional with the knowledge to not only leverage the synthetic power of TEAF hydrate but to do so with the highest standards of laboratory safety.

## Chemical and Physical Properties

The structure of TEAF hydrate—an ionic salt composed of a bulky, lipophilic cation, a small, highly reactive anion, and associated water molecules—is central to its chemical behavior. This arrangement makes it soluble in polar solvents like water and alcohols while also enabling its function as a phase transfer catalyst.[1][3] The compound is hygroscopic, meaning it readily absorbs moisture from the atmosphere, which requires specific storage conditions to maintain its integrity.[2][4][5]

Property	Data	Reference
CAS Number	98330-04-2	[1][6]
Molecular Formula	$C_8H_{20}NF \cdot xH_2O$	[1]
Molecular Weight	149.25 g/mol (anhydrous basis)	[1]
Appearance	White to off-white or pale yellow crystalline solid/powder	[1][4][5]
Solubility	Soluble in water	[2][4][5]
Melting Point	355 °C	[1]
Key Characteristics	Hygroscopic, Air sensitive	[2]

## Hazard Identification and Safety Profile

TEAF hydrate is classified as a hazardous substance. It is harmful if swallowed, inhaled, or if it comes into contact with the skin. It is a known irritant to the skin, eyes, and respiratory system. [4][7] A thorough understanding of its hazard profile is the first step in ensuring safe laboratory use.

**GHS Hazard Identification**

Pictogram

Signal Word

Warning

Hazard Statements

H302: Harmful if swallowed.[7] H312: Harmful in contact with skin.[7] H315: Causes skin irritation.[7] H319: Causes serious eye irritation.[7] H332: Harmful if inhaled.[7] H335: May cause respiratory irritation.[7]

Precautionary Statements

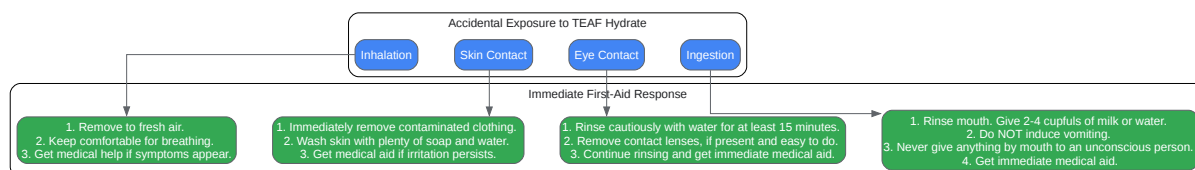
Prevention: P261, P264, P270, P271, P280[7]  
Response: P301+P317, P302+P352,  
P304+P340, P305+P351+P338[7] Storage:  
P403+P233, P405[7] Disposal: P501[7]

## Toxicological Profile

The primary toxicological concern with TEAF hydrate stems from the fluoride ion and the overall irritating nature of the compound. While comprehensive toxicological data has not been fully investigated, the available safety data sheets consistently warn of irritation to all routes of exposure (eyes, skin, respiratory tract) and classify the substance as harmful.[8] The lack of exhaustive data underscores the need for stringent adherence to personal protective equipment (PPE) and engineering controls.

## Emergency Response Workflow

In the event of an accidental exposure, a rapid and correct response is critical. The following workflow outlines the immediate first-aid measures required for different exposure routes.



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Caption: Emergency first-aid response workflow for TEAF hydrate exposure.

## Fire and Explosion Hazards

TEAF hydrate is not classified as a flammable solid, but it will burn. In a fire, hazardous decomposition products can be released, including toxic nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and highly corrosive gaseous hydrogen fluoride (HF).<sup>[6]</sup><sup>[9]</sup> Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.<sup>[6]</sup> For extinguishing, dry chemical, carbon dioxide, or alcohol-resistant foam are recommended.<sup>[7]</sup>

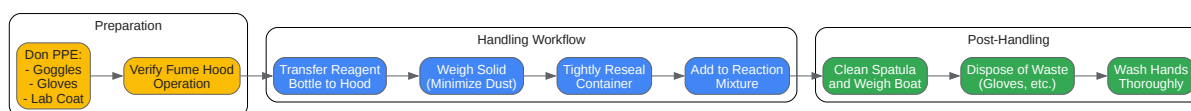
## Safe Handling, Storage, and Disposal Protocols

The causality behind safe handling protocols for TEAF hydrate is dictated by its dual nature: it is both a hazardous irritant and a hygroscopic solid. Protocols must therefore prevent both personnel exposure and compound degradation.

## Laboratory Handling Protocol

Handling should always occur within a certified chemical fume hood to manage potential dust and aerosols.

- Engineering Controls: Work in a well-ventilated area, preferably a chemical fume hood.[8][10]  
Ensure an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8]
  - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat.[8]
  - Respiratory Protection: If working outside a fume hood or if dust is generated, use a NIOSH/MSHA-approved respirator.[8]
- Handling Practices:
  - Weigh the required amount of TEAF hydrate promptly and recap the container immediately to minimize air exposure.
  - Use non-sparking tools and avoid actions that generate dust.[7]
  - Wash hands thoroughly after handling, even if gloves were worn.[8][10]
  - Do not eat, drink, or smoke in the handling area.[7][10]



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Caption: Standard workflow for handling hazardous and hygroscopic reagents.

## Storage and Incompatibility

Proper storage is crucial for maintaining the reagent's efficacy and safety.

- **Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated area.<sup>[7][8]</sup> Storing under an inert gas atmosphere is also recommended. The hygroscopic nature means that exposure to moist air will lead to clumping and potential degradation of the material.
- **Incompatible Materials:** Keep away from strong oxidizing agents and strong bases.<sup>[2][9]</sup>

## Accidental Release and Disposal

- **Spill Cleanup:** For a dry spill, carefully sweep or vacuum the material and place it into a suitable, labeled disposal container. Avoid generating dust.<sup>[8][10]</sup> For a wet spill, absorb with an inert material and place in a chemical waste container. Prevent spillage from entering drains.<sup>[10]</sup>
- **Disposal:** Dispose of waste contents and containers in accordance with all applicable local, state, and federal regulations at an approved waste disposal plant.<sup>[7][11]</sup>

## Applications in Research and Drug Development

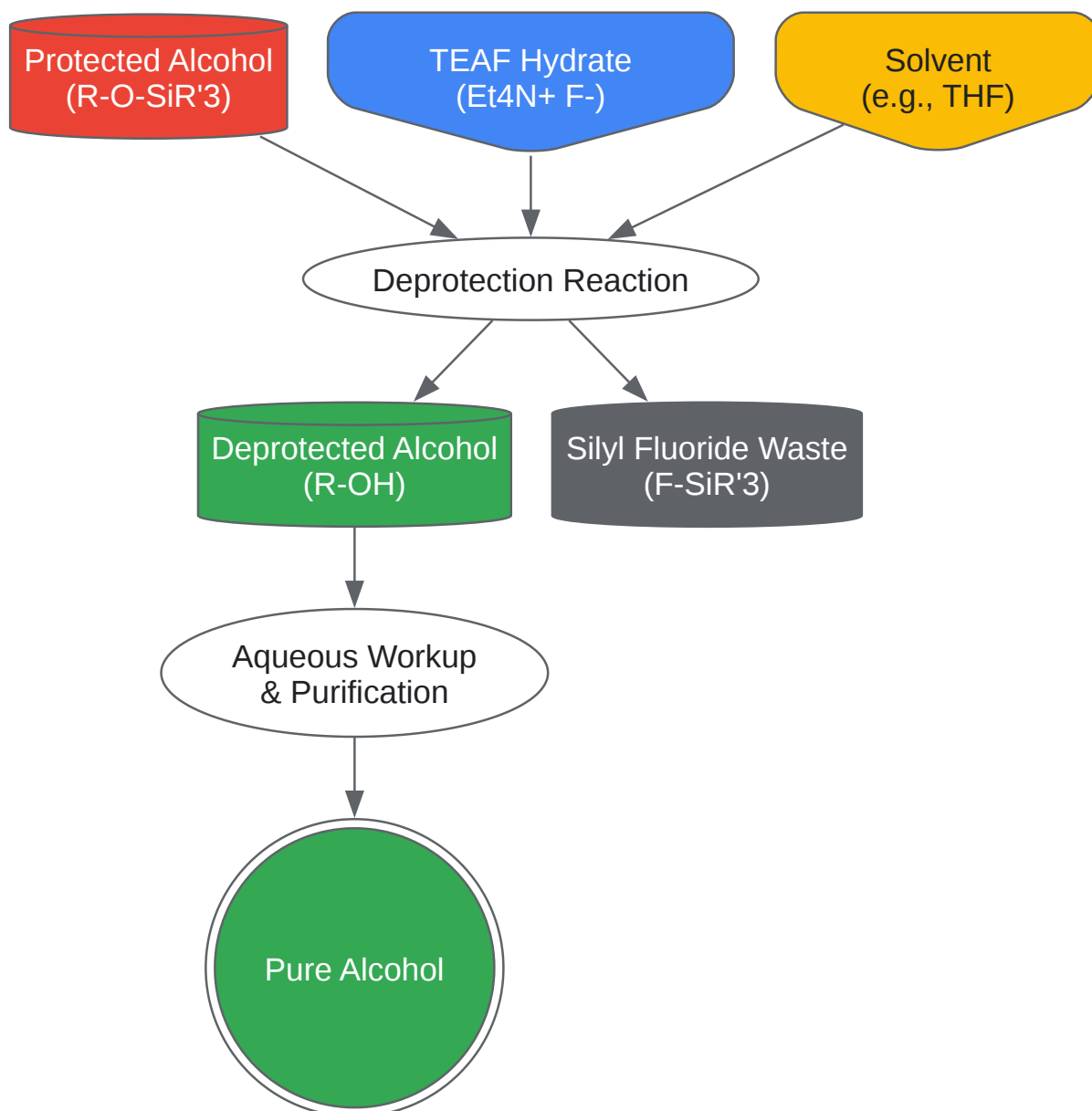
TEAF hydrate's value in a research setting, particularly in drug discovery, lies in its role as a versatile and manageable source of "naked" fluoride. The tetraethylammonium cation effectively shields the fluoride anion, enhancing its nucleophilicity and basicity compared to inorganic fluoride salts like KF or CsF.<sup>[12]</sup>

## Fluorination and Deprotection Reagent

The high affinity of the fluoride ion for silicon is the basis for one of its most common applications: the cleavage of silyl ethers, which are frequently used as protecting groups for alcohols in complex molecule synthesis.

- **Mechanism:** The fluoride ion attacks the silicon atom of the silyl ether (e.g., a TBDMS ether), forming a strong Si-F bond and liberating the free alcohol. This reaction is typically fast, clean, and high-yielding.
- **Application in Drug Development:** In the multi-step synthesis of an active pharmaceutical ingredient (API), protecting groups are used to mask reactive functional groups. The selective removal of these groups at a late stage is a critical step. TEAF hydrate provides a

mild and effective method for this deprotection, making it a valuable tool for medicinal chemists.



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## Sources

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